

SGKtide Peptide: Application Notes and Protocols for Immunoprecipitation Kinase Assay

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Compound of Interest

Compound Name: SGKtide

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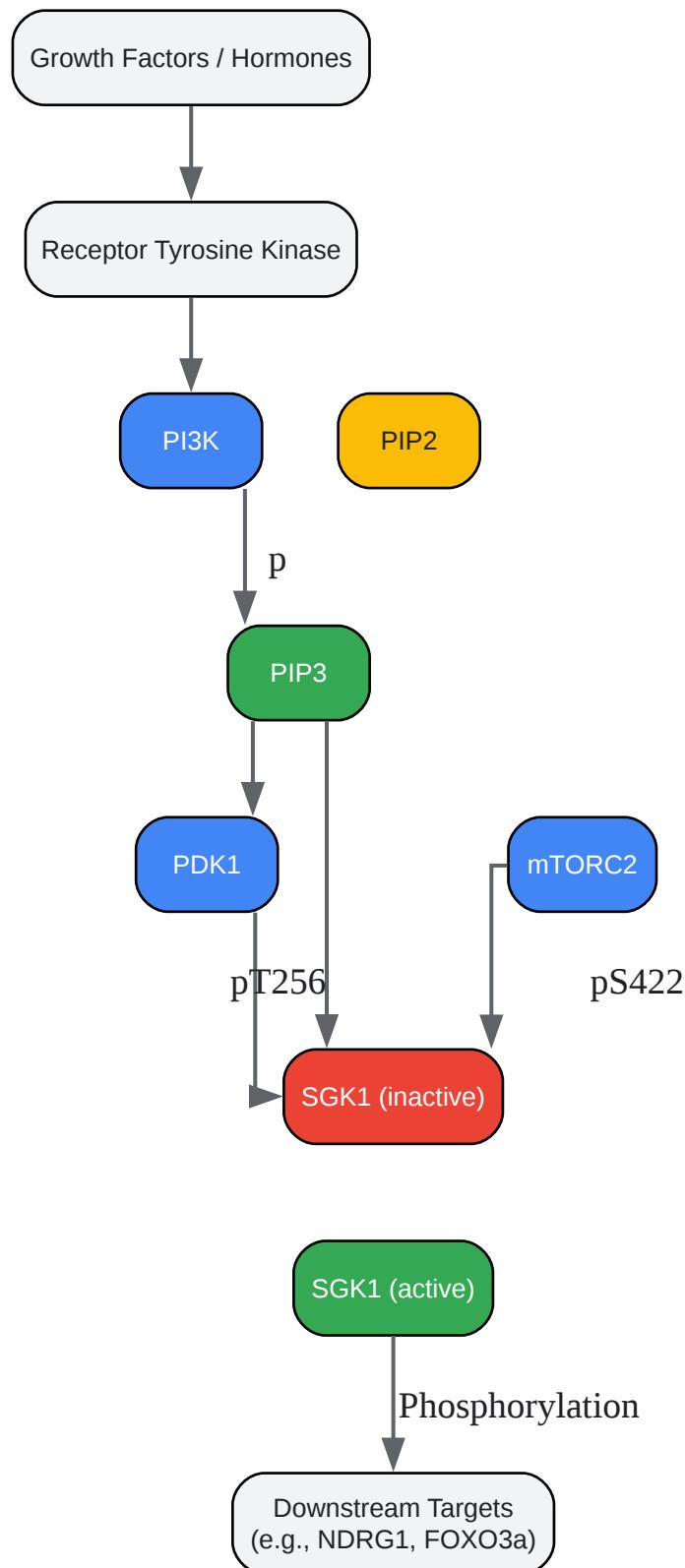
For Researchers, Scientists, and Drug Development Professionals

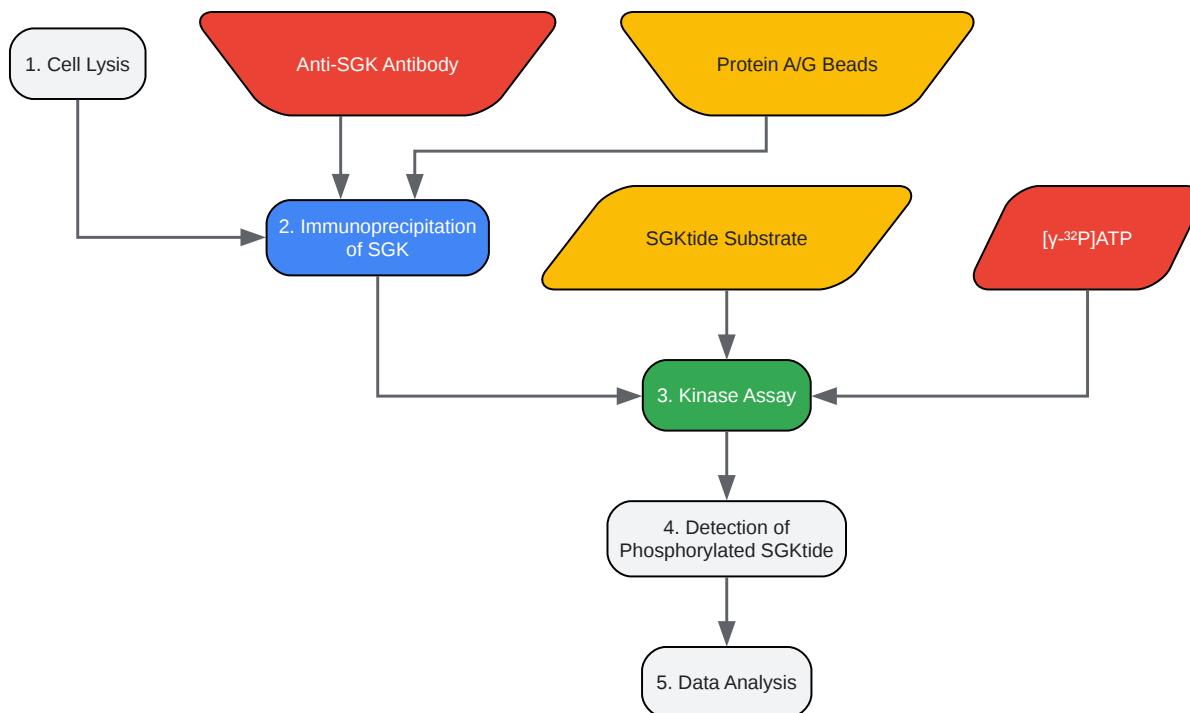
Introduction

The Serum and Glucocorticoid-inducible Kinase (SGK) family of serine/threonine kinases are crucial mediators in diverse cellular processes, including cell survival, proliferation, ion channel regulation, and neuronal excitability.^{[1][2]} Dysregulation of SGK activity is implicated in various pathologies such as hypertension, diabetic nephropathy, and cancer, making it a significant target for drug discovery. The **SGKtide** peptide (CKKRNRRLSVA) is a specific substrate for SGK, containing a consensus phosphorylation site, making it an invaluable tool for assessing SGK kinase activity.^[3] This document provides detailed application notes and protocols for utilizing the **SGKtide** peptide in an immunoprecipitation (IP) kinase assay, a powerful technique to measure the activity of endogenous or overexpressed SGK from complex biological samples.

Signaling Pathway

SGK1 is activated downstream of the Phosphoinositide 3-Kinase (PI3K) signaling pathway. Upon stimulation by growth factors or hormones, PI3K phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). This leads to the recruitment of both SGK1 and Phosphoinositide-Dependent Kinase 1 (PDK1) to the plasma membrane. For full activation, SGK1 requires phosphorylation at two key sites: Threonine 256 (Thr256) in the activation loop by PDK1, and Serine 422 (Ser422) in the hydrophobic motif by the mammalian Target of Rapamycin Complex 2 (mTORC2).^{[4][5]}





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